

# Safe Disposal of L-Glutathione Reduced-13C: A Procedural Guide

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## Compound of Interest

Compound Name: *L-Glutathione reduced-13C*

Cat. No.: *B15135337*

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This guide provides essential safety and logistical information for the proper disposal of **L-Glutathione reduced-13C**. The procedures outlined are intended for researchers, scientists, and drug development professionals to ensure safe handling and compliance with standard laboratory waste management practices.

A critical aspect of the disposal procedure for **L-Glutathione reduced-13C** is recognizing that it is labeled with Carbon-13, a stable, non-radioactive isotope of carbon.<sup>[1][2]</sup> Consequently, no specialized precautions for radioactivity are necessary.<sup>[1]</sup> The disposal protocol is therefore determined by the chemical properties of L-Glutathione itself.<sup>[2]</sup> Unused or waste **L-Glutathione reduced-13C** should be handled as a standard chemical waste, following local regulations and institutional policies.

## Disposal Protocol for L-Glutathione Reduced-13C

This protocol outlines the step-by-step methodology for the safe disposal of **L-Glutathione reduced-13C** waste.

### 1. Personal Protective Equipment (PPE) and Safety Measures:

- Wear appropriate PPE, including safety glasses or chemical safety goggles, gloves, and a lab coat to prevent skin and eye exposure.<sup>[3]</sup>
- Handle the material in accordance with good industrial hygiene and safety practices.<sup>[3]</sup>

- In case of a spill, avoid generating dust.[4]

## 2. Waste Collection and Segregation:

- Solid Waste:
  - Collect waste **L-Glutathione reduced-13C** powder and place it in a designated, sturdy, and clearly labeled hazardous waste container.[5]
  - For spills, take up the material mechanically (e.g., by sweeping or vacuuming) and place it in an appropriate container for disposal.[6]
  - Ensure the waste container is kept closed except when adding waste.[5]
- Contaminated Materials:
  - Items such as gloves, weigh boats, and wipes that are contaminated with **L-Glutathione reduced-13C** should be collected as solid chemical waste.
  - Sharps (needles, scalpels) must be placed in a puncture-proof sharps container.
- Liquid Waste (Solutions):
  - Collect aqueous solutions of **L-Glutathione reduced-13C** in a designated hazardous liquid waste container.
  - Do not dispose of solutions down the drain.[5][6]
  - The first rinse of any container that held the chemical must be collected and disposed of as hazardous waste.[5]

## 3. Container Labeling and Storage:

- Label all waste containers clearly with the words "Hazardous Waste" and the full chemical name: "**L-Glutathione reduced-13C**".[5]
- Note the accumulation start date and other required information as per your institution's Environmental, Health & Safety (EH&S) guidelines.

- Store waste containers in a designated, secure area away from incompatible materials, such as strong oxidizing agents.[3][4]

#### 4. Final Disposal:

- Arrange for a waste pick-up with your institution's certified hazardous waste management provider or EH&S department.[1][5]
- Never dispose of chemical waste in the regular trash or by evaporation.[5]

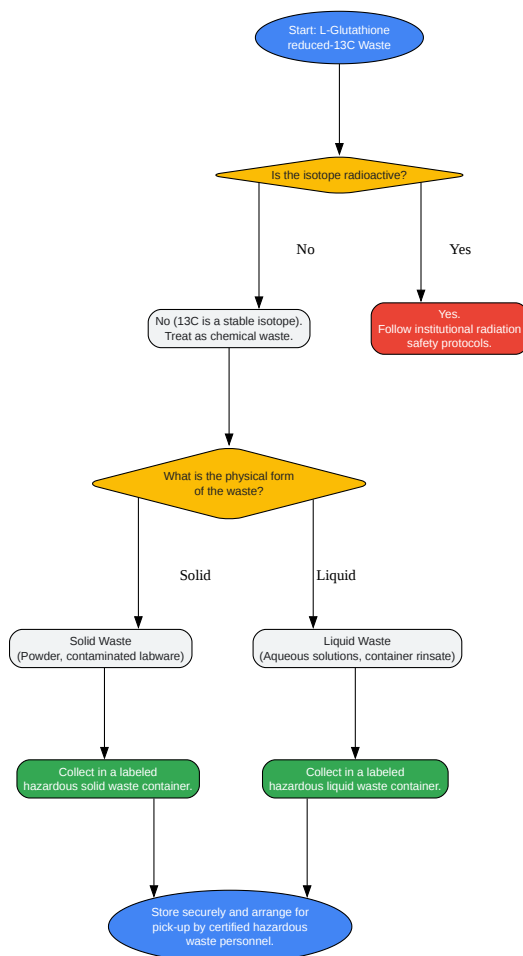
## Physicochemical Properties of L-Glutathione Reduced

The following table summarizes key quantitative data for L-Glutathione reduced, which dictates its handling and disposal requirements.

Property	Value	Source
Molecular Formula	C10 H17 N3 O6 S	[3]
Molecular Weight	307.32 g/mol	[3]
Physical State	Solid Powder	[3]
Appearance	White	[3]
Melting Point	182 - 192 °C / 359.6 - 377.6 °F	[3]
Solubility	Soluble in water	[4]
pH	~3 (1% aqueous solution)	[3]
Incompatibilities	Strong oxidizing agents	[3][4]
Hazardous Decomposition Products	Nitrogen oxides (NOx), Carbon monoxide (CO), Carbon dioxide (CO2), Sulfur oxides (SOx)	[3][6]

## Disposal Decision Workflow

The following diagram illustrates the logical steps for determining the correct disposal path for **L-Glutathione reduced- $^{13}\text{C}$**  waste.



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Caption: Disposal decision workflow for **L-Glutathione reduced- $^{13}\text{C}$** .

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